

Application Notes: Palladium-Catalyzed Cross-Coupling Reactions of 2,3-Diiodothiophene

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Compound of Interest

Compound Name: 2,3-Diiodothiophene

Cat. No.: B101709

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Introduction

2,3-Diiodothiophene is a highly versatile heterocyclic building block for the synthesis of complex molecules. The presence of two iodine atoms at adjacent positions (C2 and C3) allows for selective and sequential functionalization through palladium-catalyzed cross-coupling reactions. The carbon-iodine bond is more reactive than corresponding carbon-bromine or carbon-chlorine bonds, often enabling milder reaction conditions. These reactions are fundamental in drug discovery and materials science, providing access to a wide array of substituted thiophenes, which are key scaffolds in many pharmaceuticals and organic electronic materials. This document provides detailed protocols and application notes for several key palladium-catalyzed cross-coupling reactions involving **2,3-diiodothiophene**.

Suzuki-Miyaura Coupling

Application Note: The Suzuki-Miyaura reaction is one of the most powerful methods for forming carbon-carbon bonds, coupling an organohalide with an organoboron reagent. For **2,3-diiodothiophene**, this reaction allows for the introduction of aryl, heteroaryl, or vinyl substituents. Due to the differential reactivity of the C2 and C3 positions, regioselective mono- or di-arylation can be achieved by carefully controlling stoichiometry and reaction conditions. This methodology is crucial for synthesizing precursors to conjugated polymers and complex drug molecules.

General Reaction Scheme:

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